

Personal protective equipment for handling 3-O-cis-p-Coumaroyltormentic acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	3-O-cis-p-CoumaroyItormentic	
	acid	
Cat. No.:	B15594785	Get Quote

Essential Safety and Handling Guide for 3-O-cis-p-Coumaroyltormentic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-O-cis-p-Coumaroyltormentic acid** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development.

While a specific Safety Data Sheet (SDS) for **3-O-cis-p-Coumaroyltormentic acid** is not readily available, the following guidelines are based on best practices for handling powdered organic acids and are supplemented by data from chemical suppliers.

Compound Identification and Properties

A summary of the known quantitative data for **3-O-cis-p-Coumaroyltormentic acid** is presented below.



Property	Value	Source
CAS Number	121072-40-0	[1]
Molecular Formula	C39H54O7	[1]
Molecular Weight	634.9 g/mol	[1]
Purity	≥98%	[1]
Storage Temperature	-20°C	[1]
Storage Conditions	Under inert atmosphere	[1]

Personal Protective Equipment (PPE)

Adherence to proper PPE is the first line of defense against potential exposure. The following table outlines the recommended PPE for handling **3-O-cis-p-Coumaroyltormentic acid**, which is presumed to be a powdered substance.

Body Part	PPE Recommendation	Rationale
Eyes/Face	Safety goggles and a face shield	Provides protection from splashes and airborne particles.[2][3]
Hands	Chemical-resistant nitrile gloves (double-gloving recommended)	Protects skin from direct contact.[2][4] Powder-free gloves are advised to prevent contamination.[2]
Body	Laboratory coat and long- sleeved clothing	Protects skin from accidental spills.[5]
Respiratory	N95 or N100 respirator	Essential for handling powdered chemicals to prevent inhalation of fine dust particles.[2][5]
Feet	Closed-toe shoes	Protects feet from spills and falling objects.[5]




Check Availability & Pricing

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **3-O-cis-p-Coumaroyltormentic acid** from receipt to disposal.





Click to download full resolution via product page

Caption: Safe handling workflow for 3-O-cis-p-Coumaroyltormentic acid.



Operational Plan: Step-by-Step Guidance

- 1. Receiving and Storage:
- Upon receipt, inspect the container for any damage or leaks.
- Verify that the product is **3-O-cis-p-Coumaroyltormentic acid** and note the purity.
- Store the container in a freezer at -20°C under an inert atmosphere as recommended.[1]
- 2. Preparation for Handling:
- Always handle this compound within a certified chemical fume hood to minimize inhalation exposure.[6]
- Before handling, ensure that an eyewash station and safety shower are readily accessible.
- Don all required personal protective equipment as outlined in the PPE table.
- 3. Handling and Use:
- When weighing the powdered compound, do so within the fume hood to contain any dust.

 Avoid actions that could generate dust.[6]
- Use the smallest practical quantity for your experiment to minimize waste and potential exposure.[6]
- If preparing a solution, always add the acid to the solvent, never the other way around, to prevent splashing and exothermic reactions.[6][7]
- 4. Post-Handling and Cleanup:
- After handling, thoroughly decontaminate all surfaces and equipment.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Waste Collection:



- Collect all waste materials, including unused compounds, contaminated consumables (e.g., pipette tips, weighing paper), and empty containers, in a designated and clearly labeled hazardous waste container.
- Do not mix with other waste streams unless compatibility is confirmed. Organic acid waste should be segregated from bases and other incompatible materials.
- Waste Disposal:
 - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
 - Never dispose of this compound down the drain.[6]
 - Follow all local, state, and federal regulations for chemical waste disposal.

Disclaimer: The information provided in this guide is intended for trained laboratory personnel and is based on general safety principles for handling similar chemical compounds. A thorough risk assessment should be conducted before beginning any work with **3-O-cis-p-Coumaroyltormentic acid**. Always consult with your institution's safety officer for specific guidance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. usbio.net [usbio.net]
- 2. pppmag.com [pppmag.com]
- 3. Personal protective equipment Wikipedia [en.wikipedia.org]
- 4. PPE and Safety for Chemical Handling [acsmaterial.com]
- 5. nspcoatings.co.uk [nspcoatings.co.uk]
- 6. ehs.washington.edu [ehs.washington.edu]







- 7. csub.edu [csub.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-O-cis-p-Coumaroyltormentic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15594785#personal-protective-equipment-for-handling-3-o-cis-p-coumaroyltormentic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com